

Technical Guide: Receptor Binding Profile of [D-Ala², Val⁵]-Enkephalin

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Compound of Interest

Compound Name: *Enkephalin, ala(2)-val(5)-*

CAS No.: 78859-44-6

Cat. No.: B14432594

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Executive Summary

[D-Ala², Val⁵]-Enkephalin is a synthetic opioid pentapeptide analogue designed to overcome the rapid enzymatic degradation inherent to endogenous enkephalins. By substituting Glycine at position 2 with D-Alanine and Methionine/Leucine at position 5 with Valine, this molecule serves as a critical tool for probing the structural requirements of the Delta (

) and Mu (

) opioid receptors.

This guide details the physicochemical properties, receptor selectivity, and standardized radioligand binding protocols required to validate its affinity in drug development workflows.

Part 1: Molecular Profile & Pharmacodynamics

Structural Logic & Stability

Endogenous enkephalins (Tyr-Gly-Gly-Phe-Met/Leu) have a half-life of minutes in plasma due to aminopeptidase cleavage at the Tyr-Gly bond.

- **D-Ala(2) Modification:** The incorporation of D-Alanine at the second position introduces steric hindrance that blocks aminopeptidase activity, significantly extending the biological half-life and allowing for equilibrium binding studies.
- **Val(5) Modification:** The C-terminal Valine is isosteric with Leucine and Methionine. Its branched isopropyl side chain maintains the hydrophobic interaction necessary for the delta-opioid receptor (DOR) binding pocket while altering lipophilicity profiles compared to the native ligands.

Receptor Selectivity Profile

[D-Ala², Val⁵]-Enkephalin functions as a non-selective opioid agonist with high affinity for both μ and δ receptors, though it often exhibits a preference for the δ subtype similar to its structural cousin DADLE ([D-Ala², D-Leu⁵]-Enkephalin).

Receptor Subtype	Interaction Type	Affinity (nM)	Functional Consequence
δ (DOR)	Full Agonist	1.0 – 5.0 nM	Analgesia, modulation of neurotransmitter release.
μ (MOR)	Partial/Full Agonist	5.0 – 20.0 nM	Analgesia, respiratory depression, sedation.
κ (KOR)	Weak/Null	> 1,000 nM	Minimal physiological relevance at standard doses.

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Technical Note: The affinity ratio (

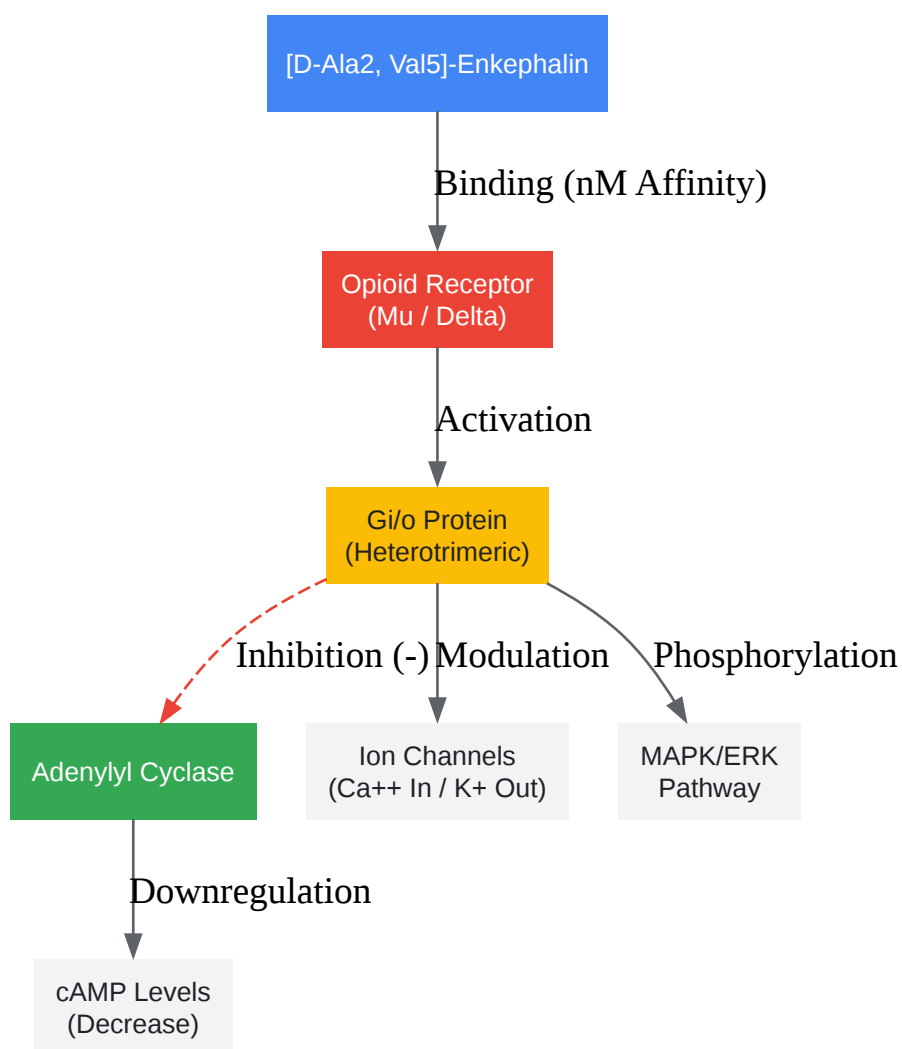
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) is highly sensitive to the ionic composition of the assay buffer. The presence of ions typically reduces agonist affinity at the -receptor, enhancing apparent -selectivity.

Part 2: Signaling Pathway Architecture

Upon binding, [D-Ala², Val⁵]-Enkephalin activates the

protein-coupled signaling cascade. The following diagram illustrates the downstream effects, including Adenylyl Cyclase inhibition and MAPK activation.



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Figure 1: Signal transduction pathway activated by [D-Ala², Val⁵]-Enkephalin binding to Gi/o-coupled opioid receptors.

Part 3: Experimental Methodology (Radioligand Binding)

To determine the

of [D-Ala², Val⁵]-Enkephalin, a competitive displacement assay is required. This protocol uses rat brain membrane homogenates, considered the "gold standard" for native receptor expression.

Membrane Preparation (Critical Step)

- Tissue: Rat whole brain (minus cerebellum for higher density) or CHO cells stably expressing hMOR/hDOR.
- Buffer A (Lysis): 50 mM Tris-HCl, pH 7.4 at 4°C.
- Procedure:
 - Homogenize tissue in ice-cold Buffer A (Polytron, 20s burst).
 - Centrifuge at 40,000 for 20 mins at 4°C.
 - Discard supernatant. Resuspend pellet in Buffer A.
 - Incubation: Incubate at 37°C for 30 mins (removes endogenous opioids).
 - Centrifuge again (40,000 , 20 mins). Resuspend final pellet in Binding Buffer.

Binding Assay Protocol

Binding Buffer: 50 mM Tris-HCl, 5 mM

, 0.1% BSA (reduces non-specific peptide sticking), pH 7.4.

Component	Volume	Description
Membrane Prep	200	~200-300
	L	g protein per well.
Radioligand	25	H-DAMGO (for
	L	) or H-DADLE (for) . Conc: ~KD value (1-2 nM). [1]
Competitor	25	[D-Ala ² , Val ⁵]-Enkephalin (10
	L	concentrations: to M).
Non-Specific	25	Naloxone (10
	L	M) to define non-specific binding.

Workflow Diagram



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Figure 2: Standardized radioligand competition binding workflow.

Data Analysis & Validation

Calculate the inhibition constant (

) using the Cheng-Prusoff equation:

- : Concentration of [D-Ala², Val⁵]-Enkephalin displacing 50% of specific radioligand binding.
- : Concentration of radioligand used.
- : Dissociation constant of the radioligand (determined via saturation binding).[2]

Validation Criteria:

- Specific Binding: Must be >75% of total binding.
- Hill Slope: Should be near -1.0 (indicating competitive binding at a single site).
- Replicates: All points performed in triplicate.

References

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